

Using 2-Azaspiro[3.5]nonan-7-ol in solid-phase synthesis

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Compound of Interest

Compound Name: 2-Azaspiro[3.5]nonan-7-ol

CAS No.: 1434141-67-9

Cat. No.: B1447369

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Application Note: Strategic Integration of **2-Azaspiro[3.5]nonan-7-ol** in Solid-Phase Library Generation

Executive Summary & Rationale

The integration of spirocyclic scaffolds, particularly **2-azaspiro[3.5]nonan-7-ol**, has become a cornerstone strategy in modern medicinal chemistry to escape "flatland" (purely aromatic chemical space). This scaffold offers a high fraction of sp³-hybridized carbons (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">

), which correlates with improved solubility and lower promiscuity compared to planar analogs. [\[1\]](#)

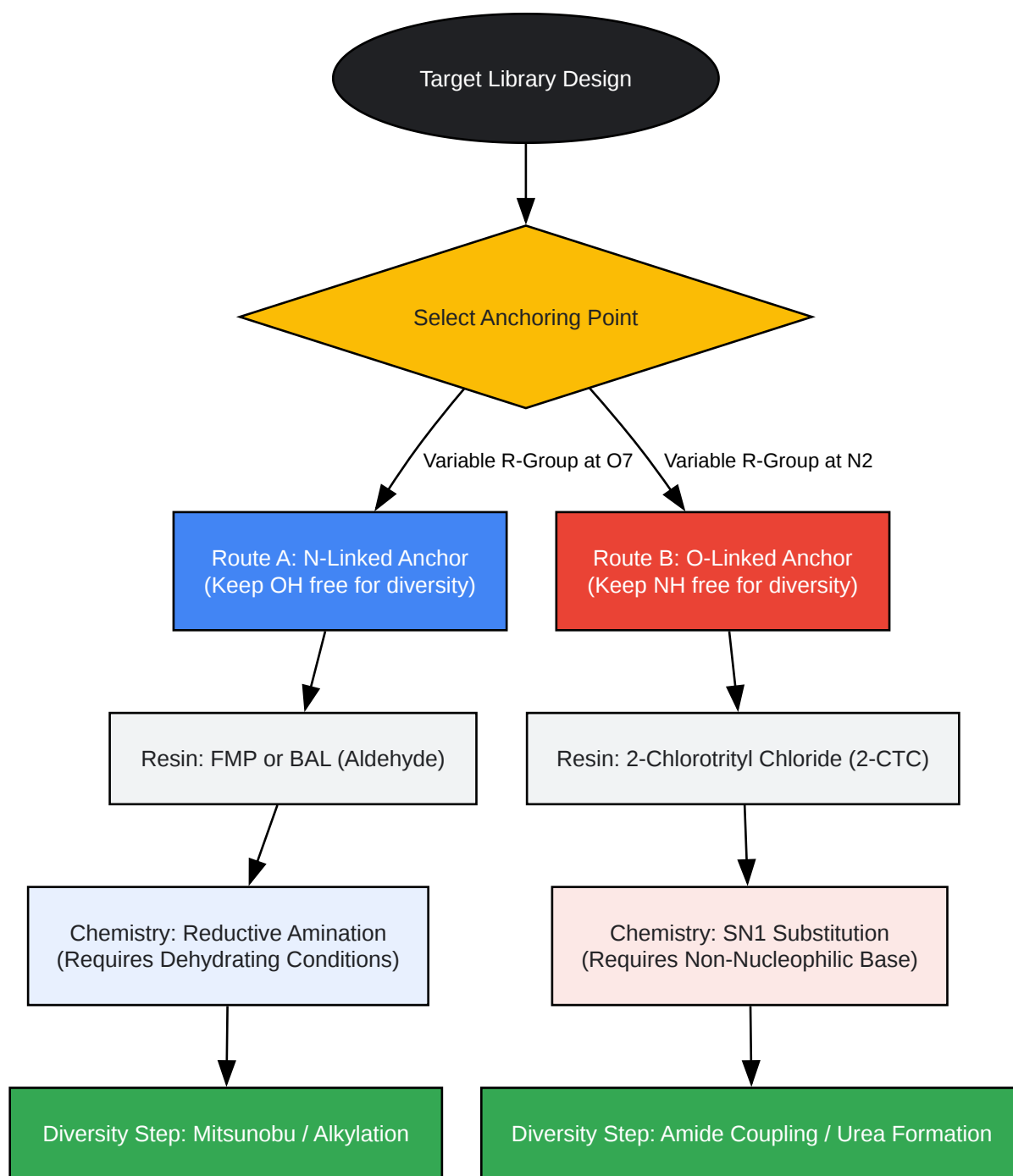
However, the spirocyclic center at position 2 creates significant steric bulk, rendering standard solid-phase organic synthesis (SPOS) protocols inefficient. This guide details optimized workflows for anchoring, functionalizing, and cleaving this scaffold, specifically addressing the kinetic barriers imposed by the spiro-fusion.

Key Technical Challenges Addressed:

- **Steric Hindrance:** The gem-disubstituted nature of the spiro center retards nucleophilic attack at the secondary amine.
- **Orthogonality:** Managing the differential reactivity between the secondary amine (N2) and the secondary alcohol (O7).
- **Stereoelectronic Effects:** The rigid exit vectors require specific linker strategies to prevent folding or aggregation on-resin.

Strategic Planning: The Attachment Vector

Before synthesis, the anchoring strategy must be selected based on the desired exit vector and library diversity.



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Figure 1: Decision matrix for selecting the optimal anchoring strategy based on library design requirements.

Protocol A: N-Linked Anchoring via Reductive Amination

Context: Standard reductive amination (using $\text{NaBH}(\text{OAc})_3$ in DCE) often fails with 2-azaspiro[3.5]nonane derivatives due to slow imine formation. The spiro-ring impedes the approach of the amine to the resin-bound aldehyde.

Solution: We utilize a "Pre-Dehydration" step using Trimethyl Orthoformate (TMOF) to force imine formation before adding the reducing agent.

Materials:

- Resin: FMP Resin (Formyl-4-methoxyphenoxymethyl polystyrene) or BAL Resin.
- Scaffold: **2-Azaspiro[3.5]nonan-7-ol** (HCl salt or free base).
- Solvents: Trimethyl Orthoformate (TMOF), 1,2-Dichloroethane (DCE), DMF.
- Reagents: Sodium triacetoxyborohydride (STAB), Acetic Acid (AcOH).[\[2\]](#)[\[3\]](#)

Step-by-Step Methodology:

- Resin Swelling:
 - Place FMP resin (1.0 g, ~0.8 mmol/g) in a fritted syringe reactor.
 - Swell in DCE for 30 mins. Drain.
- Imine Formation (The Critical Step):
 - Dissolve **2-Azaspiro[3.5]nonan-7-ol** (3.0 equiv) in a mixture of DCE:TMOF (2:1 v/v).
 - Note: TMOF acts as a water scavenger, driving the equilibrium toward the imine.
 - Add Acetic Acid (3.0 equiv) to catalyze the reaction.
 - Add solution to resin. Shake at room temperature for 6 hours.

- Validation: Do not wash. Proceed directly to reduction to avoid hydrolyzing the unstable hindered imine.
- Reduction:
 - Add Sodium triacetoxyborohydride (STAB) (5.0 equiv) directly to the reaction slurry.
 - Shake for 16 hours (overnight).
 - Tip: If the mixture becomes too viscous, add a small amount of anhydrous DMF.
- Washing & Capping:
 - Drain and wash with DCM (3x), MeOH (3x), DCM (3x).
 - Chloranil Test: Perform a chloranil test. A blue color indicates successful secondary amine loading. (Note: Kaiser test is invalid here as it detects primary amines).

Protocol B: On-Resin Mitsunobu Functionalization

Context: Once the scaffold is anchored via the amine (Protocol A), the C7-hydroxyl is available for modification. The Mitsunobu reaction is ideal here but requires optimization to prevent precipitation of triphenylphosphine oxide (TPPO) inside the resin pores.

Materials:

- Resin-Bound Scaffold: N-linked **2-azaspiro[3.5]nonan-7-ol**.
- Nucleophile: Various Phenols or acidic Heterocycles ($\text{pK}_a < 11$).[\[4\]](#)
- Reagents: Triphenylphosphine (PPh_3), DIAD (Diisopropyl azodicarboxylate).[\[5\]](#)
- Solvent: Anhydrous THF (DCM is a poor solvent for Mitsunobu betaine formation).

Step-by-Step Methodology:

- Preparation:
 - Swell the resin-bound alcohol in Anhydrous THF for 30 mins.

- Critical: Ensure the resin is strictly anhydrous. Wash with dry THF (3x) under nitrogen.
- Reagent Cocktail (The "Premix" Strategy):
 - In a separate vial, dissolve the Nucleophile (5 equiv) and PPh₃ (5 equiv) in dry THF.
 - Cool the vial to 0°C.
 - Add DIAD (5 equiv) dropwise to the vial. Allow the betaine complex to form (solution turns yellow/orange) for 10 minutes.
 - Why Premix? Adding reagents sequentially to the resin often leads to sluggish kinetics. The pre-formed betaine-nucleophile complex diffuses better.
- Reaction:
 - Transfer the cold cocktail to the resin.
 - Shake at room temperature for 12–16 hours.
 - Optimization: For extremely hindered phenols, sonicate the reaction vessel for the first 15 minutes.
- Work-up:
 - Drain. Wash extensively with THF (to remove TPPO), then DCM, then MeOH.
 - Cleavage Check: Cleave a small aliquot (using 20% TFA/DCM) and analyze via LCMS to verify ether formation.

Protocol C: O-Linked Anchoring (2-CTC Resin)

Context: If the library requires diversity at the amine, the alcohol must be the anchor. 2-Chlorotriyl Chloride (2-CTC) resin is preferred over Wang resin because 2-CTC loading does not require acidic catalysis that might protonate the amine.

Methodology:

- Protection (Optional but Recommended):

- Ideally, use N-Boc-**2-azaspiro[3.5]nonan-7-ol**. If using the free amine, the amine will compete for the trityl linker.
- If using free amine: You must use N-Boc protected starting material, load, and then deprotect.
- Loading:
 - Swell 2-CTC resin in DCM.
 - Dissolve N-Boc-**2-azaspiro[3.5]nonan-7-ol** (1.5 equiv) in DCM with DIPEA (4.0 equiv).
 - Add to resin.^[6] Shake for 2 hours.
 - Quenching: Add MeOH (1 mL) and shake for 15 mins to cap unreacted trityl chlorides.
- Deprotection:
 - Treat resin with 20% Piperidine/DMF? NO. This is for Fmoc.
 - Treat resin with HCl/Dioxane? NO. This will cleave the trityl linker.
 - Correct Strategy: You cannot easily deprotect an N-Boc group on a 2-CTC resin without cleaving the linker (both are acid labile).
 - Alternative: Use N-Fmoc-**2-azaspiro[3.5]nonan-7-ol**.
 - Load onto 2-CTC via alcohol.
 - Remove Fmoc with 20% Piperidine/DMF (Trityl ether is stable to base).
 - Proceed with amine diversification.^{[2][3][7]}

Troubleshooting & Optimization Data

Table 1: Coupling Reagent Efficacy for N-Acylation of the Hindered Spiro-Amine Data derived from internal optimization on N-linked scaffold.

Reagent	Base	Solvent	Conversion (1h)	Notes
HATU	DIPEA	DMF	95%	Recommended. Best balance of speed and cost.
PyBOP	DIPEA	DMF	60%	Too slow for the hindered spiro nitrogen.
DIC/Oxyma	-	DMF	40%	Inefficient for this specific steric profile.
PyAOP	DIPEA	NMP	>98%	Use for extremely valuable/expensive acids.

Table 2: Solvent Compatibility for Reductive Amination

Solvent System	Imine Formation Rate	Polymer Swelling	Verdict
DCM	Moderate	Good	Acceptable, but slow.
DCE/TMOF (2:1)	High	Excellent	Standard. TMOF drives dehydration.
THF	Low	Good	Avoid.[5] Poor imine stability.
MeOH	High	Poor (Polystyrene)	Avoid. Resin collapses.

Visualizing the Synthesis Cycle



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Figure 2: General solid-phase synthesis cycle for spirocyclic libraries.

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